

Determining Captan Levels in Environmental Samples with Captan-d6 Internal Standard

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Compound of Interest

Compound Name:	Captan-d6
CAS No.:	1330190-00-5
Cat. No.:	B15565400

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Application Note and Protocol

This document provides a comprehensive guide for the quantitative analysis of the fungicide Captan in environmental soil samples. The protocol utilizes a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method followed by analysis using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). To ensure accuracy and precision, a deuterated internal standard, **Captan-d6**, is employed throughout the procedure. This methodology is intended for researchers, scientists, and professionals in drug development and environmental monitoring.

Introduction

Captan is a widely used fungicide in agriculture to control a variety of fungal diseases on fruits, vegetables, and ornamental plants. Due to its extensive use, there is a growing concern about its potential environmental contamination and impact on non-target organisms. Accurate and sensitive analytical methods are crucial for monitoring Captan residues in environmental matrices to ensure environmental safety and regulatory compliance.

This application note details a robust and reliable method for the determination of Captan in soil. The use of an isotopic internal standard, **Captan-d6**, allows for effective correction of matrix effects and variations during sample preparation and instrumental analysis, leading to highly accurate quantification.[1][2] The QuEChERS sample preparation method offers a simple, fast, and efficient extraction of the target analyte from complex soil matrices.[3] Subsequent analysis by LC-MS/MS provides the high selectivity and sensitivity required for detecting low levels of Captan.

Experimental Protocols

Materials and Reagents

- Captan analytical standard ($\geq 98\%$ purity)
- **Captan-d6** internal standard ($\geq 98\%$ purity)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Sodium citrate tribasic dihydrate
- Sodium citrate dibasic sesquihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- 50 mL polypropylene centrifuge tubes
- 2 mL dSPE (dispersive solid-phase extraction) tubes
- Syringe filters (0.22 μm)

- Autosampler vials

Standard Solution Preparation

- Primary Stock Solutions (1000 µg/mL): Accurately weigh and dissolve appropriate amounts of Captan and **Captan-d6** analytical standards in acetonitrile to prepare individual primary stock solutions of 1000 µg/mL.
- Intermediate Stock Solutions (10 µg/mL): Prepare intermediate stock solutions of Captan and **Captan-d6** by diluting the primary stock solutions with acetonitrile.
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the intermediate stock solutions with acetonitrile to achieve a concentration range of 1 to 100 ng/mL. Each calibration standard should be fortified with the **Captan-d6** internal standard at a constant concentration (e.g., 50 ng/mL).

Sample Preparation (QuEChERS Protocol)

- Sample Weighing: Weigh 10 g of a homogenized soil sample into a 50 mL polypropylene centrifuge tube.
- Internal Standard Spiking: Spike the sample with a known amount of the **Captan-d6** internal standard working solution.
- Extraction:
 - Add 10 mL of acetonitrile to the centrifuge tube.
 - Cap the tube and shake vigorously for 1 minute.
- Salting Out:
 - Add the contents of a QuEChERS salt packet containing 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate tribasic dihydrate, and 0.5 g sodium citrate dibasic sesquihydrate.
 - Immediately cap and shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at 4000 rpm for 5 minutes.

- Dispersive SPE Cleanup:
 - Transfer 1 mL of the upper acetonitrile layer to a 2 mL dSPE tube containing 150 mg MgSO₄, 50 mg PSA, and 50 mg C18.
 - Vortex for 30 seconds.
- Final Centrifugation: Centrifuge the dSPE tube at 10,000 rpm for 2 minutes.
- Filtration and Transfer: Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution:

Time (min)	% Mobile Phase B
0.0	10
1.0	10
8.0	95
10.0	95
10.1	10
12.0	10

- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Captan	300.0	149.0	15
300.0	79.0	25	
Captan-d6	306.0	155.0	15
306.0	85.0	25	

Data Presentation

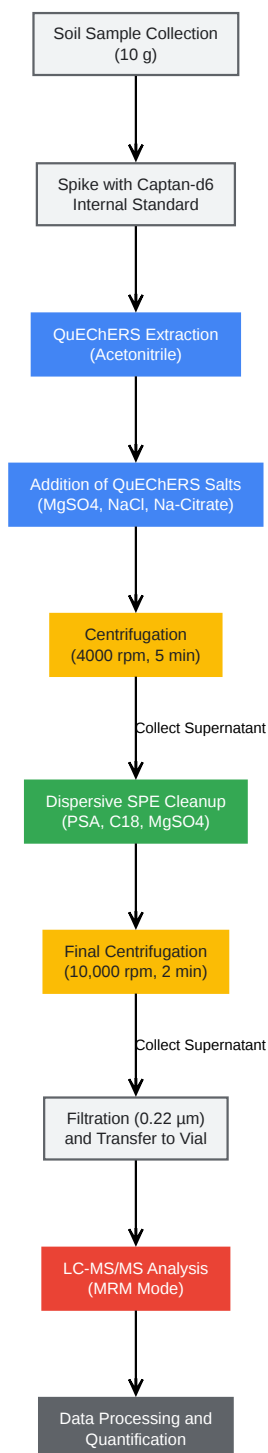
The following table summarizes the expected quantitative performance data for the analysis of Captan in soil using the described method with **Captan-d6** as an internal standard.

Parameter	Result
Recovery (%)	85 - 115%
Precision (RSD%)	< 15%
Limit of Detection (LOD)	0.005 mg/kg
Limit of Quantification (LOQ)	0.01 mg/kg

Note: These values are representative and may vary depending on the specific instrumentation and matrix characteristics.

Visualization

The following diagram illustrates the experimental workflow for the determination of Captan in environmental soil samples.



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Caption: Experimental workflow for Captan analysis in soil.

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References

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- 2. [lcms.cz \[lcms.cz\]](#)
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